

Technical Support Center: 1-Aminocyclobutanecarboxylic Acid

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Compound of Interest

Compound Name: 1-Aminocyclobutanecarboxylic acid

Cat. No.: B3417913

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1-Aminocyclobutanecarboxylic acid**.

Solubility Data

The solubility of **1-Aminocyclobutanecarboxylic acid** can vary depending on the solvent and the form of the compound (free acid or hydrochloride salt). Below is a summary of available solubility data.

Compound Form	Solvent	Reported Solubility	Notes
1-Aminocyclobutanecarboxylic Acid	Water	Soluble up to 100 mM	-
Water	33.33 mg/mL (289.50 mM)	Requires sonication for a clear solution.	
1-Aminocyclobutanecarboxylic Acid Hydrochloride	Water	Soluble	Quantitative data not specified.
Ethanol	Soluble	Quantitative data not specified.	
Dimethyl Sulfoxide (DMSO)	Soluble	Quantitative data not specified.	

Experimental Protocols

Protocol for Preparing a 1 M Aqueous Stock Solution of **1-Aminocyclobutanecarboxylic Acid**:

- Weighing: Accurately weigh 115.13 mg of **1-Aminocyclobutanecarboxylic acid**.
- Initial Dissolution: Add the powder to a sterile container with approximately 0.8 mL of high-purity water.
- Sonication: Place the container in a sonicator bath and sonicate until the compound is fully dissolved. This may take several minutes.
- Volume Adjustment: Once fully dissolved, add high-purity water to reach a final volume of 1 mL.
- Sterilization: If required for your application, sterile filter the solution through a 0.22 µm filter.

- Storage: Store the stock solution at -20°C for long-term use. For short-term use, the solution can be stored at 4°C for a few days.

Troubleshooting Guide & FAQs

This section addresses common issues encountered when working with **1-Aminocyclobutanecarboxylic acid**.

Question: My **1-Aminocyclobutanecarboxylic acid** is not dissolving in water, even after vortexing. What should I do?

Answer: **1-Aminocyclobutanecarboxylic acid** can be slow to dissolve. We recommend the use of sonication to aid dissolution. Gentle warming of the solution can also help, but be cautious to avoid degradation. If the compound still does not dissolve, consider preparing a more dilute solution.

Question: I am observing precipitation in my stock solution after storage at 4°C. How can I prevent this?

Answer: Precipitation upon cooling can occur if the solution is close to its saturation point. To resolve this, you can try the following:

- Gently warm the solution and sonicate to redissolve the precipitate before use.
- For long-term storage, it is recommended to store stock solutions at -20°C.
- Consider preparing a slightly more dilute stock solution.

Question: How does pH affect the solubility of **1-Aminocyclobutanecarboxylic acid**?

Answer: As an amino acid, **1-Aminocyclobutanecarboxylic acid** is a zwitterionic compound, meaning it has both an acidic carboxylic acid group and a basic amino group. Its solubility is lowest at its isoelectric point (pI) and increases in both acidic and basic solutions.^[1] If you are having trouble dissolving the free acid in a neutral aqueous solution, adjusting the pH slightly acidic or basic can significantly improve solubility.

Question: What is the recommended method for dissolving the hydrochloride salt of **1-Aminocyclobutanecarboxylic acid**?

Answer: The hydrochloride salt is generally more water-soluble than the free acid. It should dissolve readily in water with gentle vortexing. It is also reported to be soluble in ethanol and DMSO.

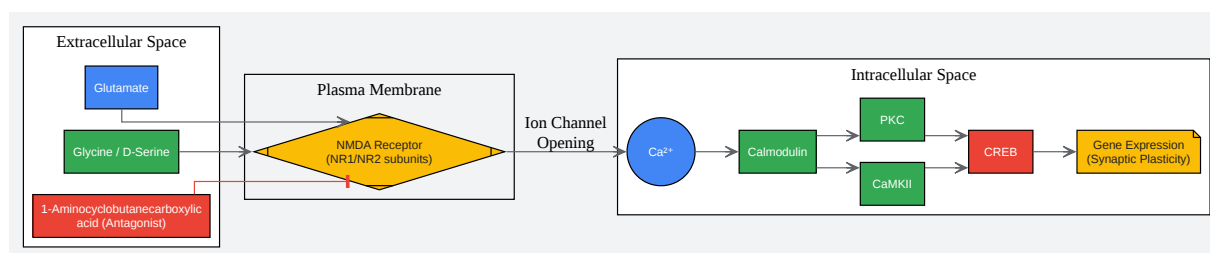
Question: How stable are solutions of **1-Aminocyclobutanecarboxylic acid**?

Answer: For maximal stability, aqueous stock solutions should be stored at -20°C.[2] Avoid repeated freeze-thaw cycles by aliquoting the stock solution into smaller, single-use volumes. When stored properly, solutions can be stable for an extended period.[2]

Signaling Pathway and Experimental Workflow

NMDA Receptor Signaling Pathway

1-Aminocyclobutanecarboxylic acid is known to interact with the N-methyl-D-aspartate (NMDA) receptor, a key player in synaptic plasticity and memory formation. The following diagram illustrates a simplified overview of the NMDA receptor signaling cascade.

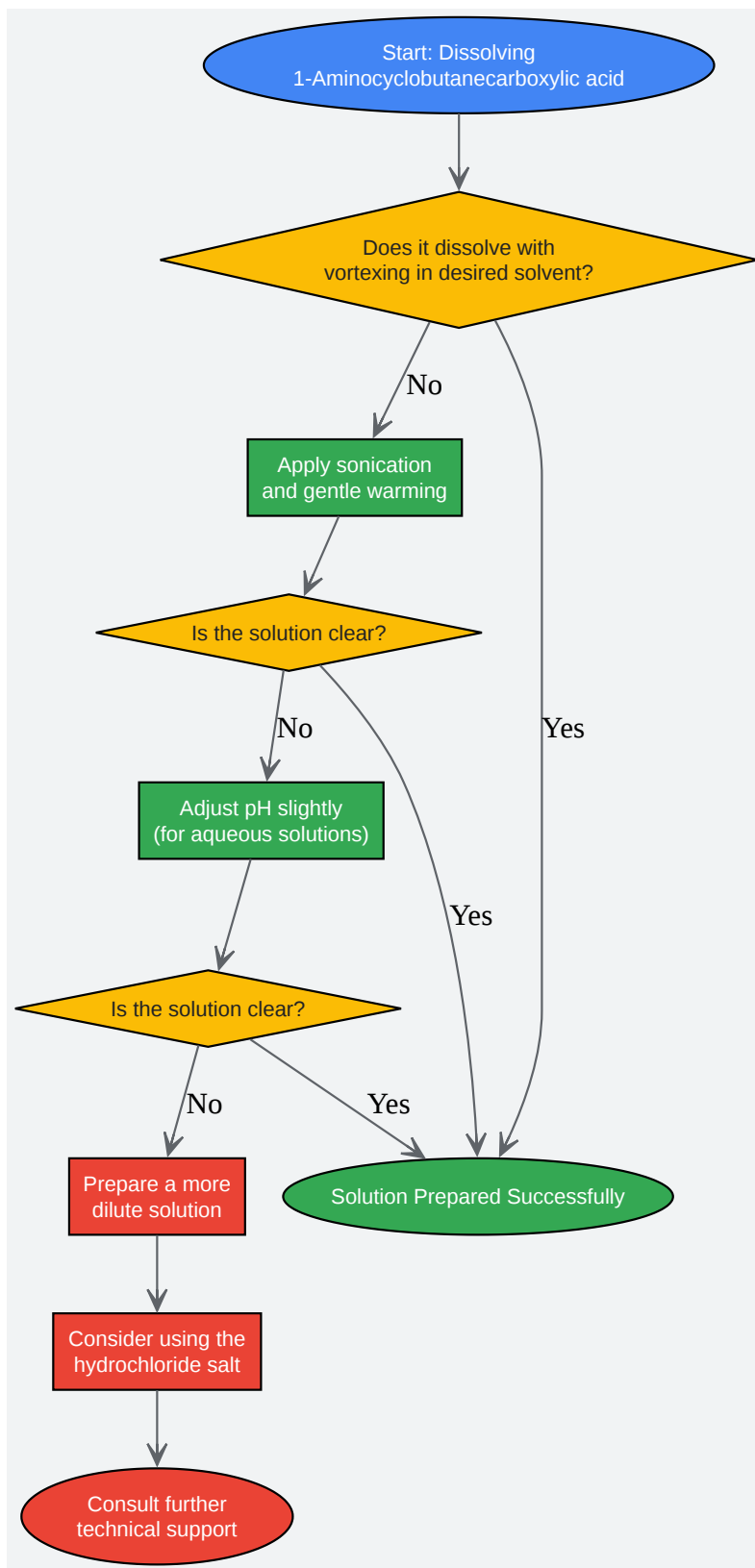


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Caption: NMDA Receptor Signaling Pathway.

Troubleshooting Workflow for Solubility Issues

The following workflow provides a logical approach to troubleshooting solubility problems with **1-Aminocyclobutanecarboxylic acid**.



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Caption: Solubility Troubleshooting Workflow.

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